

# In-depth Technical Guide: Tert-butyl 4-(chlorosulfonyl)piperazine-1-carboxylate

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## Compound of Interest

**Compound Name:** *Tert-butyl 4-(chlorosulfonyl)piperazine-1-carboxylate*

**Cat. No.:** *B186964*

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a summary of the currently available information on **tert-butyl 4-(chlorosulfonyl)piperazine-1-carboxylate**, a chemical compound of interest in synthetic chemistry and drug discovery. The document outlines its identification, including its primary chemical name and CAS number. However, it is important to note that detailed experimental protocols, extensive synonym lists, and comprehensive quantitative physical and spectral data are not widely available in publicly accessible scientific literature and chemical databases. This guide presents the confirmed information and highlights the current gaps in publicly available knowledge.

## Chemical Identification and Nomenclature

**Tert-butyl 4-(chlorosulfonyl)piperazine-1-carboxylate** is a bifunctional molecule featuring a piperazine ring core. One nitrogen atom of the piperazine is protected by a tert-butoxycarbonyl (Boc) group, a common protecting group in organic synthesis. The other nitrogen atom is substituted with a chlorosulfonyl group, a reactive functional group that can be used to form sulfonamides and other sulfur-containing compounds.

## Synonyms and Trade Names

A comprehensive list of synonyms and trade names for **tert-butyl 4-(chlorosulfonyl)piperazine-1-carboxylate** is not readily available in common chemical databases. The compound is primarily referred to by its IUPAC name. Some variations in nomenclature may be encountered, such as:

- 1-Boc-4-(chlorosulfonyl)piperazine
- N-Boc-piperazine-4-sulfonyl chloride
- 4-Chlorosulfonyl-piperazine-1-carboxylic acid tert-butyl ester

Currently, there are no widely recognized trade names for this compound; it is typically sold by chemical suppliers under its chemical name and CAS number.

## Chemical Identifiers

The definitive identifier for this compound is its CAS Registry Number.

Identifier	Value
CAS Number	162046-65-3
Molecular Formula	C <sub>9</sub> H <sub>17</sub> ClN <sub>2</sub> O <sub>4</sub> S
Molecular Weight	284.76 g/mol

## Quantitative Data

As of the date of this guide, specific, experimentally determined quantitative data such as melting point, boiling point, and detailed spectroscopic data (<sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, Mass Spectrometry) for **tert-butyl 4-(chlorosulfonyl)piperazine-1-carboxylate** have not been found in publicly accessible scientific literature or databases. Researchers working with this compound would need to perform these characterizations independently.

## Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis, purification, and analysis of **tert-butyl 4-(chlorosulfonyl)piperazine-1-carboxylate** are not currently available in the public

domain. General synthetic strategies for analogous compounds may be adaptable, but specific reaction conditions, yields, and purification methods for this particular molecule would require development and optimization.

## Logical Workflow for Compound Handling and Characterization

Given the limited publicly available data, a logical workflow for a researcher acquiring and using this compound for the first time is outlined below. This workflow emphasizes verification and characterization.

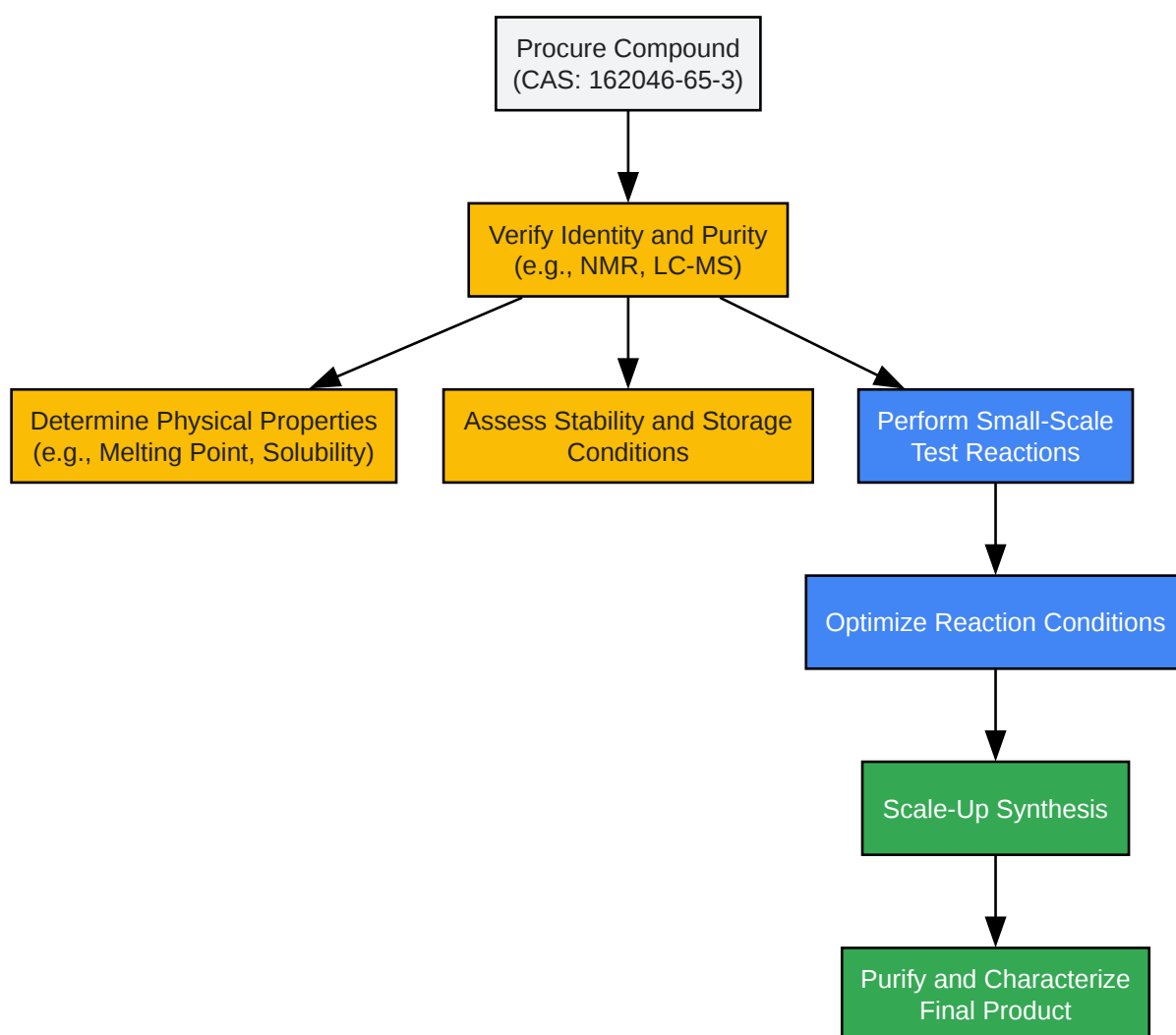


Figure 1: General Workflow for Handling and Characterization

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Caption: Figure 1: General Workflow for Handling and Characterization.

## Conclusion

**Tert-butyl 4-(chlorosulfonyl)piperazine-1-carboxylate** is a commercially available chemical intermediate with potential applications in synthetic chemistry. However, there is a notable lack of detailed, publicly available scientific data regarding its synonyms, trade names, physical properties, and experimental protocols. This guide serves to summarize the known identifying information and to highlight the necessity for researchers to perform their own comprehensive characterization and methods development when working with this compound. As research involving this molecule is published, this technical guide can be updated with more extensive data.

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